

# Application of Ecgonine as a Biomarker for Cocaine Consumption

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## Compound of Interest

Compound Name:	<i>Ecgonine</i>
Cat. No.:	B8798807

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## Introduction

Cocaine is a widely abused illicit drug that undergoes rapid and extensive metabolism in the body. The identification of its metabolites in biological specimens is a reliable indicator of cocaine use. While **benzoylecgonine** (BZE) is the most commonly targeted analyte in drug testing, other metabolites can provide valuable information regarding the pattern and timeframe of use. **Ecgonine** (EC), a hydrolysis product of cocaine, has emerged as a promising biomarker due to its prolonged detection window and stability in urine.<sup>[1][2]</sup> This document provides detailed application notes and protocols for the use of **ecgonine** as a biomarker for cocaine consumption.

**Ecgonine** is formed from the hydrolysis of either the benzoyl group in **benzoylecgonine** or the methoxy group in **ecgonine** methyl ester (EME).<sup>[2]</sup> Its analysis can be challenging due to its high polarity and water solubility, which can lead to low recovery rates during extraction.<sup>[3][4]</sup> However, advancements in analytical techniques, particularly gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS), have enabled its sensitive and specific detection in various biological matrices, including urine and blood.<sup>[3][5]</sup>

## Quantitative Data Summary

The following tables summarize key quantitative data related to the detection of **ecgonine** in biological samples following cocaine administration.

Table 1: Urinary Excretion of **Ecgonine** Following Controlled Cocaine Administration[[1](#)]

Route of Administration	Cocaine Dose(s)	Number of Subjects	Ecgonine Cmax (mole % of BE Cmax)	Ecgonine Detection Time (at 50 ng/mL cutoff)
Intranasal	32 mg	6	6 - 14%	Up to 98 hours
Intravenous	11.2, 22.4, 25, 44.8 mg	12	6 - 14%	Up to 98 hours
Oral	22.4 mg	6	6 - 14%	Up to 98 hours
Smoked	10, 20, 40, 42 mg	12	6 - 14%	Up to 98 hours

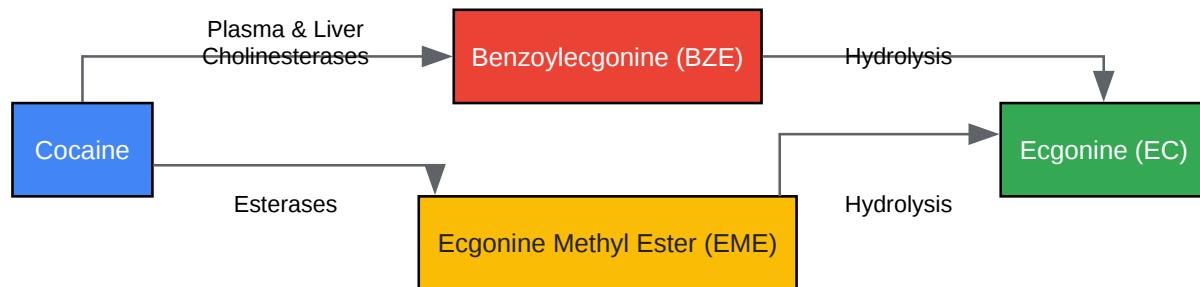
Table 2: Analytical Parameters for **Ecgonine** Detection in Urine and Whole Blood by UHPLC-QTOF-MS[[5](#)]

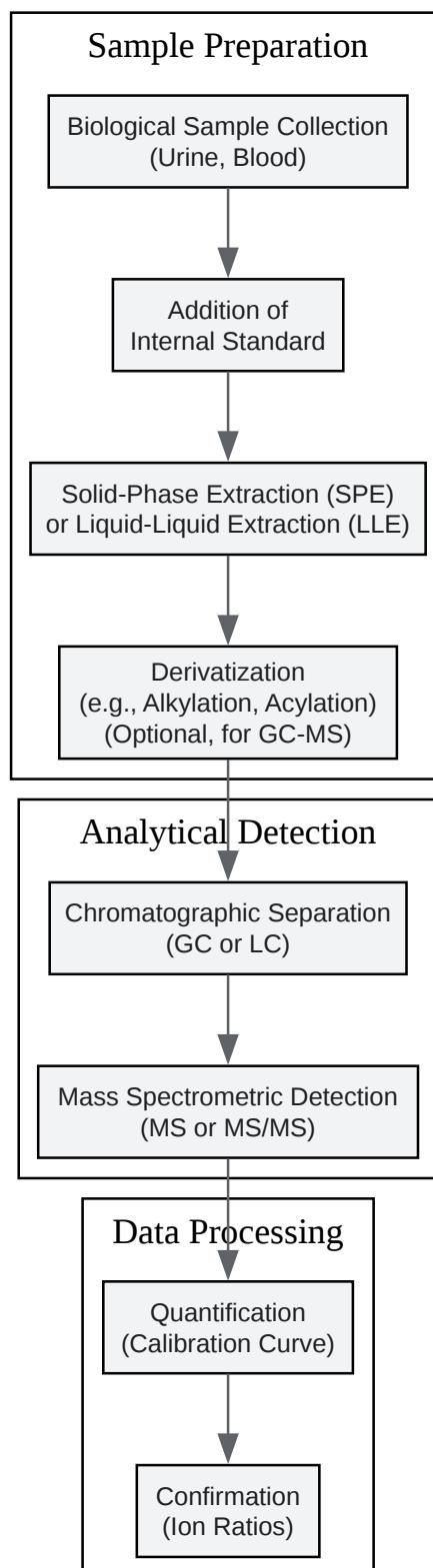
Matrix	Linearity Range (ng/mL)	Limit of Detection (LOD) (ng/mL)	Lower Limit of Quantification (LLOQ) (ng/mL)	Extraction Recovery
Urine	40 - 400	16	40	12.8% (low conc.), 9.3% (high conc.)
Whole Blood	40 - 2,000	16	40	Not specified

## Signaling Pathways and Experimental Workflows

Cocaine Metabolism Pathway

The following diagram illustrates the primary metabolic pathways of cocaine, leading to the formation of **ecgonine**. Cocaine is primarily metabolized via two routes: hydrolysis of the methyl ester by plasma and liver cholinesterases to form **benzoylecgonine**, and hydrolysis of the benzoyl ester by other esterases to form **ecgonine** methyl ester.<sup>[6]</sup> Both of these major metabolites can be further hydrolyzed to **ecgonine**.



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